

Safeguarding Your Research: A Comprehensive Guide to Handling Cycluron

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For laboratory professionals engaged in research and development, ensuring a safe environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Cycluron**, a substance formerly used as a pre-emergence herbicide. [1][2] Adherence to these procedural steps will minimize exposure risk and ensure proper disposal, fostering a secure and productive research setting.

Cycluron: Essential Data for Safe Handling

Understanding the fundamental properties of **Cycluron** is the first step toward safe handling. This table summarizes key quantitative data for quick reference.





Property	Value		
Molecular Formula	C11H22N2O[1][3][4]		
Molecular Weight	198.31 g/mol [1][3][4]		
CAS Number	2163-69-1[3][5]		
Melting Point	138 °C[3][5]		
Flash Point	>100 °C[3][5]		
Water Solubility	1.1 g/L at 20 °C[1]		
Hazard Codes	Xn (Harmful)[3][5]		
Risk Statements	R22: Harmful if swallowed[3][5]		
GHS Hazard Statement	H302: Harmful if swallowed[1][2]		

Personal Protective Equipment (PPE): Your First Line of Defense

The appropriate selection and use of Personal Protective Equipment (PPE) are critical to minimize exposure to **Cycluron**. The following table outlines the recommended PPE for various laboratory activities involving this compound.

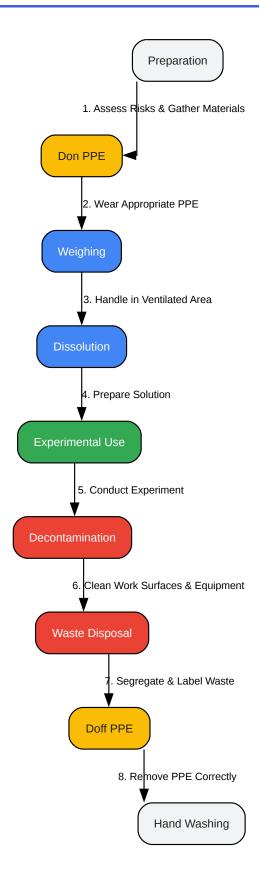


Activity	Respiratory Protection	Hand Protection	Eye Protection	Body Protection
Weighing/Handli ng Solid	Dust mask or respirator if dust is generated.[6]	Chemical- resistant gloves (e.g., nitrile or rubber).[6][7]	Tightly fitting safety goggles with side-shields.	Lab coat or chemical- resistant coveralls.[6][7]
Preparing Solutions	Use in a well- ventilated area or fume hood.	Chemical- resistant gauntlet gloves.[9]	Chemical goggles and a face shield.[10]	Chemical- resistant apron over a lab coat or coveralls.[11]
Spill Cleanup	Respirator appropriate for the concentration of the spilled material.	Chemical- resistant gloves. [7]	Tightly fitting safety goggles and a face shield.[6]	Impervious clothing or suit.
Waste Disposal	Appropriate respiratory protection based on the form of the waste.[6]	Chemical- resistant gloves. [6][12]	Tightly fitting safety goggles. [6]	Lab coat or coveralls.[6]

Operational Plan for Handling Cycluron

A systematic approach to handling **Cycluron** is essential for safety and efficiency. The following workflow provides a step-by-step guide from preparation to disposal.





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Cycluron Handling Workflow



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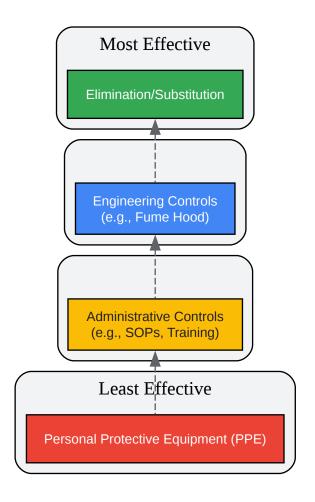
Experimental Protocol: Step-by-Step Guidance

- Preparation: Before handling **Cycluron**, ensure that the Safety Data Sheet (SDS) is readily available and has been reviewed.[7] All necessary equipment, including PPE, spill kits, and waste containers, should be assembled.
- Donning PPE: Put on all required PPE as specified in the table above. Inspect gloves for any signs of damage before use.[8]
- Weighing: Conduct all weighing operations in a chemical fume hood or other ventilated enclosure to minimize inhalation of any airborne particles.
- Dissolution: When preparing solutions, add Cycluron slowly to the solvent to avoid splashing.
- Experimental Use: Handle all solutions containing Cycluron with care, avoiding skin and eye contact.[2]
- Decontamination: After use, thoroughly decontaminate all work surfaces and equipment with an appropriate cleaning agent.
- Waste Disposal: Dispose of all Cycluron waste, including contaminated PPE and empty containers, in accordance with local, state, and federal regulations.[7][13] Do not pour waste down the drain.[13] Unused pesticides should be disposed of as household hazardous waste.[12]
- Doffing PPE: Remove PPE in a manner that avoids contaminating yourself.
- Hand Washing: Wash hands thoroughly with soap and water after removing PPE.

Hierarchy of Controls for Safe Cycluron Handling

To ensure the highest level of safety, a multi-layered approach known as the "Hierarchy of Controls" should be implemented. This framework prioritizes the most effective control measures.





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Hierarchy of Controls

By implementing these comprehensive safety measures, researchers can confidently handle **Cycluron** while maintaining a secure and compliant laboratory environment.

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